

# Thermochemical Profile of 2-Methyl-2-Butene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyl-2-butene

Cat. No.: B146552

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This in-depth technical guide provides a comprehensive overview of the core thermochemical data for **2-methyl-2-butene**. Designed for researchers, scientists, and professionals in drug development, this document summarizes key quantitative data, details the experimental methodologies used for their determination, and illustrates the logical workflow of these processes.

## Core Thermochemical Data

The following tables present the essential thermochemical properties of **2-methyl-2-butene** in both its liquid and ideal gas phases. This data is crucial for understanding its stability, reactivity, and behavior in chemical processes.

Table 1: Standard Molar Enthalpy and Entropy of Formation

Phase	$\Delta_f H^\circ(298.15\text{ K})$ (kJ/mol)	$S^\circ(298.15\text{ K})$ (J/mol·K)	Reference
Liquid	$-68.1 \pm 1.3$	251.04	
Gas	-41.0	105.02 (Cp,gas)	

Table 2: Ideal Gas Phase Heat Capacity (Cp,gas) at Constant Pressure

Temperature (K)	Cp,gas (J/mol·K)
298.15	105.02
300	105.52
400	133.60
500	159.28
600	181.67
700	201.00
800	217.78
900	232.30
1000	244.97
1100	255.89
1200	265.47
1300	273.71
1400	280.91
1500	287.15

## Experimental Protocols

The thermochemical data presented in this guide were determined through rigorous experimental methodologies. The following sections detail the protocols for the key experiments cited.

## Combustion Calorimetry

The standard enthalpy of formation of liquid **2-methyl-2-butene** was determined by Good and Smith (1979) using rotating-bomb calorimetry. This technique measures the heat released during the complete combustion of a substance in a controlled oxygen environment.

Apparatus:

- A rotating, platinum-lined, stainless steel combustion bomb.
- A static-jacket isothermal calorimeter.
- A quartz crystal thermometer for precise temperature measurements.
- A system for the quantitative collection and analysis of combustion products (CO<sub>2</sub> and H<sub>2</sub>O).

**Procedure:**

- A precisely weighed sample of high-purity **2-methyl-2-butene** is sealed in a glass ampoule.
- The ampoule is placed in a platinum crucible within the combustion bomb.
- A known amount of water is added to the bomb to ensure saturation of the final atmosphere.
- The bomb is purged with oxygen and then charged with high-purity oxygen to a pressure of 30 atmospheres.
- The bomb is placed in the calorimeter, which is filled with a known mass of water.
- The system is allowed to reach thermal equilibrium.
- The sample is ignited by passing an electric current through a fuse wire.
- The bomb is rotated to ensure complete combustion and thermal equilibrium within the bomb.
- The temperature of the calorimeter water is monitored until a constant temperature is reached.
- The heat capacity of the calorimeter system is determined using a standard substance with a known enthalpy of combustion (e.g., benzoic acid).
- The combustion products are analyzed to confirm complete combustion and to account for any side reactions (e.g., formation of nitric acid from residual nitrogen).

- The standard enthalpy of combustion is calculated from the corrected temperature rise and the heat capacity of the calorimeter.
- The standard enthalpy of formation is then derived from the standard enthalpy of combustion using Hess's Law.

## Enthalpy of Hydration

The enthalpy of formation of liquid **2-methyl-2-butene** was also determined by Wiberg and Hao (1991) through measurements of its enthalpy of hydration. This method involves measuring the heat of reaction of the alkene and its corresponding alcohol with a reactive solvent.

### Apparatus:

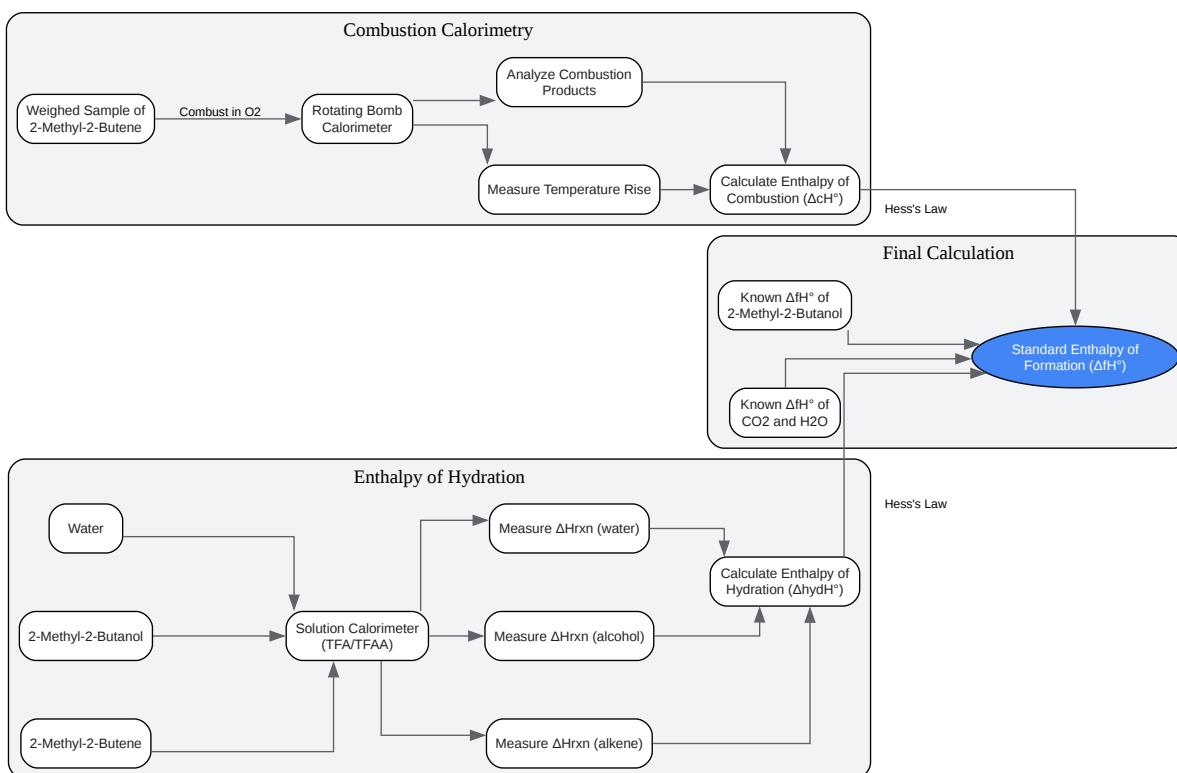
- A precision solution calorimeter.
- A reaction vessel designed for mixing volatile liquids.
- A temperature-controlled bath to maintain isothermal conditions.

### Procedure:

- The enthalpy of reaction of **2-methyl-2-butene** with a solution of trifluoroacetic acid containing trifluoroacetic anhydride is measured.
- The enthalpy of reaction of the corresponding tertiary alcohol, 2-methyl-2-butanol, with the same solvent system is measured.
- The enthalpy of reaction of water with the solvent system is also determined.
- The enthalpy of hydration is then calculated by combining these three measured enthalpies of reaction according to Hess's Law.
- The enthalpy of formation of the liquid alkene is subsequently calculated using the known enthalpy of formation of the corresponding alcohol and the experimentally determined enthalpy of hydration.

# Logical Workflow for Thermochemical Data Determination

The following diagram illustrates the logical workflow for the experimental determination and subsequent calculation of the standard enthalpy of formation of **2-methyl-2-butene**.

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Caption: Workflow for determining the standard enthalpy of formation.

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